

commercial availability of 2-Benzylxy-5-methylphenylboronic acid pinacol ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

	2-Benzylxy-5-methylphenylboronic acid pinacol ester
Compound Name:	
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In-Depth Technical Guide: 2-Benzylxy-5-methylphenylboronic Acid Pinacol Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and synthetic applications of **2-Benzylxy-5-methylphenylboronic acid pinacol ester**. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

Introduction

2-Benzylxy-5-methylphenylboronic acid pinacol ester is a versatile organoboron compound utilized as a building block in modern organic synthesis. Its structure, featuring a benzylxy-protected phenol and a methyl group on the aromatic ring, coupled with the robust and highly functional pinacol boronic ester, makes it a key intermediate for the synthesis of complex organic molecules. The primary application of this reagent lies in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, a cornerstone of carbon-carbon bond formation in the pharmaceutical and materials science industries.

Commercial Availability

2-Benzylxy-5-methylphenylboronic acid pinacol ester is available from a number of chemical suppliers catering to the research and development sector. It is important to note that this compound is often supplied as a research chemical, and as such, comprehensive analytical data may not always be readily provided by all vendors. For instance, Sigma-Aldrich offers this product as part of its "AldrichCPR" collection of unique chemicals and explicitly states that they do not collect analytical data, selling the product "as-is"^[1]. Researchers should, therefore, consider in-house quality assessment upon acquisition.

Table 1: Commercial Supplier Information

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich ^[1]	1204580-85-7	C ₂₀ H ₂₅ BO ₃	324.22
Fisher Scientific ^[2]	1204580-85-7	C ₂₀ H ₂₅ BO ₃	324.22
Parchem ^[3]	1204580-85-7	C ₂₀ H ₂₅ BO ₃	324.22
Shanghai Amole Biotechnology Co., Ltd. ^[4]	1204580-85-7	C ₂₀ H ₂₅ BO ₃	324.22

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2-Benzylxy-5-methylphenylboronic acid pinacol ester** is presented below.

Table 2: Physicochemical and Safety Properties

Property	Value
IUPAC Name	2-(benzyloxy)-5-methylphenyl]-4,4,5,5-tetramethyl-1,3,2-dioxaborolane
Appearance	Solid [1]
SMILES	<chem>Cc1ccc(OCCc2ccccc2)c(c1)B3OC(C)(C)C(C)(C)O3</chem> [1]
InChI Key	VEPULHNEQKEFFW-UHFFFAOYSA-N [1]
Hazard Pictograms	GHS07 (Harmful) [1]
Signal Word	Warning [1]
Hazard Statements	H319 (Causes serious eye irritation) [1]
Precautionary Statements	P264, P280, P305+P351+P338, P337+P313 [1]
Storage Class	11 (Combustible Solids) [1]

Experimental Protocols

While a specific, published experimental protocol for the synthesis and use of **2-Benzyl-5-methylphenylboronic acid pinacol ester** is not readily available, the following sections detail generalized and widely accepted procedures for the synthesis of analogous arylboronic acid pinacol esters and their subsequent use in Suzuki-Miyaura cross-coupling reactions.

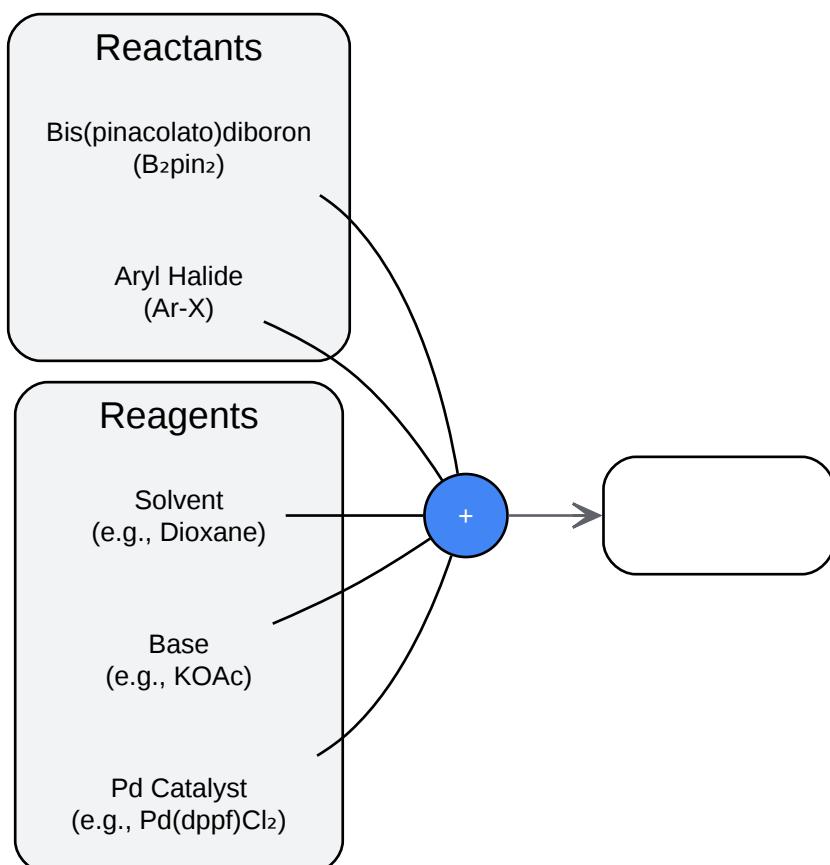
Synthesis of Arylboronic Acid Pinacol Esters via Miyaura Borylation

The Miyaura borylation is a common and efficient method for the synthesis of arylboronic acid pinacol esters from aryl halides.

General Procedure:

- In a dry, inert atmosphere glovebox or Schlenk line, a reaction vessel is charged with the aryl halide (1.0 equiv), bis(pinacolato)diboron (B_2pin_2) (1.1-1.5 equiv), a palladium catalyst (e.g., $Pd(dppf)Cl_2$; 2-5 mol%), and a base (e.g., potassium acetate, $KOAc$; 3.0 equiv).

- Anhydrous, degassed solvent (e.g., 1,4-dioxane or toluene) is added.
- The reaction mixture is heated (typically 80-100 °C) and stirred for 2-24 hours. The reaction progress is monitored by an appropriate analytical technique such as TLC or GC-MS.
- Upon completion, the reaction is cooled to room temperature, diluted with an organic solvent (e.g., ethyl acetate), and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to yield the pure arylboronic acid pinacol ester.



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Caption: General workflow for Miyaura borylation.

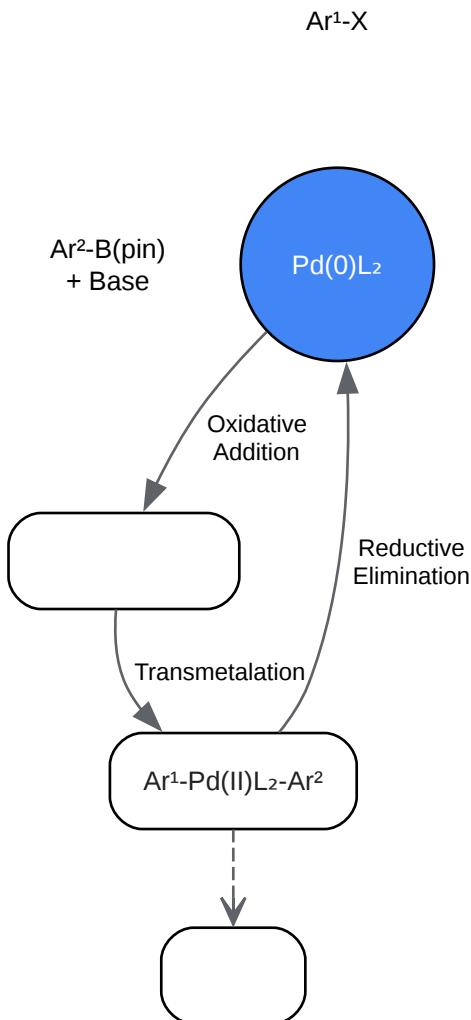
Suzuki-Miyaura Cross-Coupling Reaction

2-Benzylxy-5-methylphenylboronic acid pinacol ester serves as the organoboron coupling partner in the Suzuki-Miyaura reaction to form a new carbon-carbon bond with an organic halide or triflate.

General Procedure:

- In a dry, inert atmosphere glovebox or Schlenk line, a reaction vessel is charged with the organic halide or triflate (Ar-X, 1.0 equiv), **2-Benzylxy-5-methylphenylboronic acid pinacol ester** (1.1-1.5 equiv), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$; 2-5 mol%), and an aqueous solution of a base (e.g., 2M Na_2CO_3 or K_2CO_3 ; 2.0-3.0 equiv).
- A degassed organic solvent (e.g., toluene, 1,4-dioxane, or DME) is added.
- The biphasic mixture is heated (typically 80-100 °C) and stirred vigorously for 2-18 hours, with reaction progress monitored by TLC or GC-MS.
- After cooling to room temperature, the layers are separated, and the aqueous phase is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to afford the desired biaryl product.

Suzuki-Miyaura Catalytic Cycle



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Caption: Simplified catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Conclusion

2-Benzylxyloxy-5-methylphenylboronic acid pinacol ester is a valuable, commercially available reagent for synthetic chemists, particularly for applications in Suzuki-Miyaura cross-coupling reactions. While detailed analytical specifications from suppliers may be limited, its utility in the synthesis of complex molecules is well-established through analogy to other arylboronic acid pinacol esters. The generalized protocols and diagrams provided herein offer a practical framework for the successful application of this compound in a research and

development setting. It is strongly recommended that end-users conduct their own quality control measures to ensure the material's suitability for their specific synthetic needs.

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- To cite this document: BenchChem. [commercial availability of 2-Benzylxy-5-methylphenylboronic acid pinacol ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598487#commercial-availability-of-2-benzylxy-5-methylphenylboronic-acid-pinacol-ester]

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